

# Physical and chemical characteristics of Nitisinone-13C6

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## Compound of Interest

Compound Name: Nitisinone-13C6

Cat. No.: B564928

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## Nitisinone-13C6: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical and chemical characteristics of **Nitisinone-13C6**, an isotopically labeled form of Nitisinone. This document is intended for researchers, scientists, and professionals in drug development who utilize **Nitisinone-13C6** as an internal standard for pharmacokinetic studies, metabolic tracing, and quantitative analysis.

## Core Physicochemical Properties

**Nitisinone-13C6** is a stable isotope-labeled version of Nitisinone, where six carbon atoms in the cyclohexane-1,3-dione ring have been replaced with Carbon-13 isotopes.<sup>[1]</sup> This labeling provides a distinct mass signature, making it an ideal internal standard for mass spectrometry-based quantification of the parent compound, Nitisinone.<sup>[2]</sup>

## Structural and Identification Data

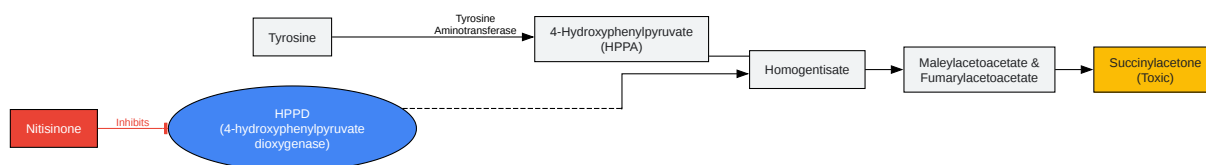
Property	Value
IUPAC Name	2-(2-nitro-4-(trifluoromethyl)benzoyl)cyclohexane-1,3-dione-1,2,3,4,5,6- <sup>13</sup> C <sub>6</sub> <a href="#">[2]</a>
Synonyms	NTBC- <sup>13</sup> C <sub>6</sub> , Orfadin- <sup>13</sup> C <sub>6</sub> , Nitisone- <sup>13</sup> C <sub>6</sub> <a href="#">[2]</a> <a href="#">[3]</a>
CAS Number	1246815-63-3
Molecular Formula	C <sub>8</sub> [ <sup>13</sup> C <sub>6</sub> ]H <sub>10</sub> F <sub>3</sub> NO <sub>5</sub>
Molecular Weight	335.18 g/mol
Accurate Mass	335.0712
SMILES	[O-]--INVALID-LINK--c1cc(ccc1C(=O)[ <sup>13</sup> CH]2--INVALID-LINK--[ <sup>13</sup> CH2][ <sup>13</sup> CH2][ <sup>13</sup> CH2][ <sup>13</sup> C]2=O)C(F)(F)F
InChI Key	OUBCNLGXQFSTLU-GRIYWAASSA-N

## Physical and Chemical Characteristics

Property	Value
Appearance	A solid, Tan Solid, Light Beige to Brown Solid
Purity	≥98%, >95% (HPLC)
Solubility	Slightly soluble: Chloroform, Ethyl Acetate Soluble: DMSO, Dimethylformamide (DMF) Sparingly soluble: Aqueous buffers
Storage Conditions	2-8°C Refrigerator, -20°C
LogP	1.6

## Mechanism of Action: Inhibition of Tyrosine Catabolism

Nitisinone is a competitive inhibitor of the enzyme 4-hydroxyphenylpyruvate dioxygenase (HPPD). This enzyme is a critical component of the tyrosine catabolic pathway, responsible for converting 4-hydroxyphenylpyruvate to homogentisate. By inhibiting HPPD, Nitisinone effectively blocks this pathway. This action is the therapeutic basis for treating Hereditary Tyrosinemia Type 1 (HT-1), as it prevents the accumulation of toxic metabolites like maleylacetoacetate and fumarylacetoacetate, and their subsequent conversion to the hepatotoxic and nephrotoxic compound, succinylacetone. **Nitisinone-13C6**, being structurally and functionally identical to Nitisinone, follows the same mechanism of action.



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**Caption:** Inhibition of the Tyrosine Catabolic Pathway by Nitisinone.

## Experimental Protocols

**Nitisinone-13C6** is primarily used as an internal standard in quantitative analytical methods.

### Protocol: Quantification by UPLC-MS/MS

This protocol is adapted from a validated method for determining Nitisinone in human plasma, where **Nitisinone-13C6** serves as the internal standard (IS).

#### 1. Preparation of Stock and Working Solutions:

- Prepare individual stock solutions of Nitisinone and **Nitisinone-13C6** (IS) in methanol at a concentration of 100 µg/mL.

- Prepare standard working solutions by spiking blank human plasma with the Nitisinone stock solution to achieve a calibration curve range of 2–100 µg/mL.
- Prepare quality control (QC) samples at low, medium, and high concentrations (e.g., 6, 50, and 90 µg/mL).

## 2. Sample Preparation (Protein Precipitation):

- To a 20 µL aliquot of plasma sample (standard, QC, or unknown), add the **Nitisinone-<sup>13</sup>C<sub>6</sub>** IS.
- Add acidified acetonitrile (0.2% formic acid) to precipitate plasma proteins.
- Vortex the mixture thoroughly.
- Centrifuge the samples to pellet the precipitated proteins.
- Transfer the supernatant to an autosampler vial for analysis.

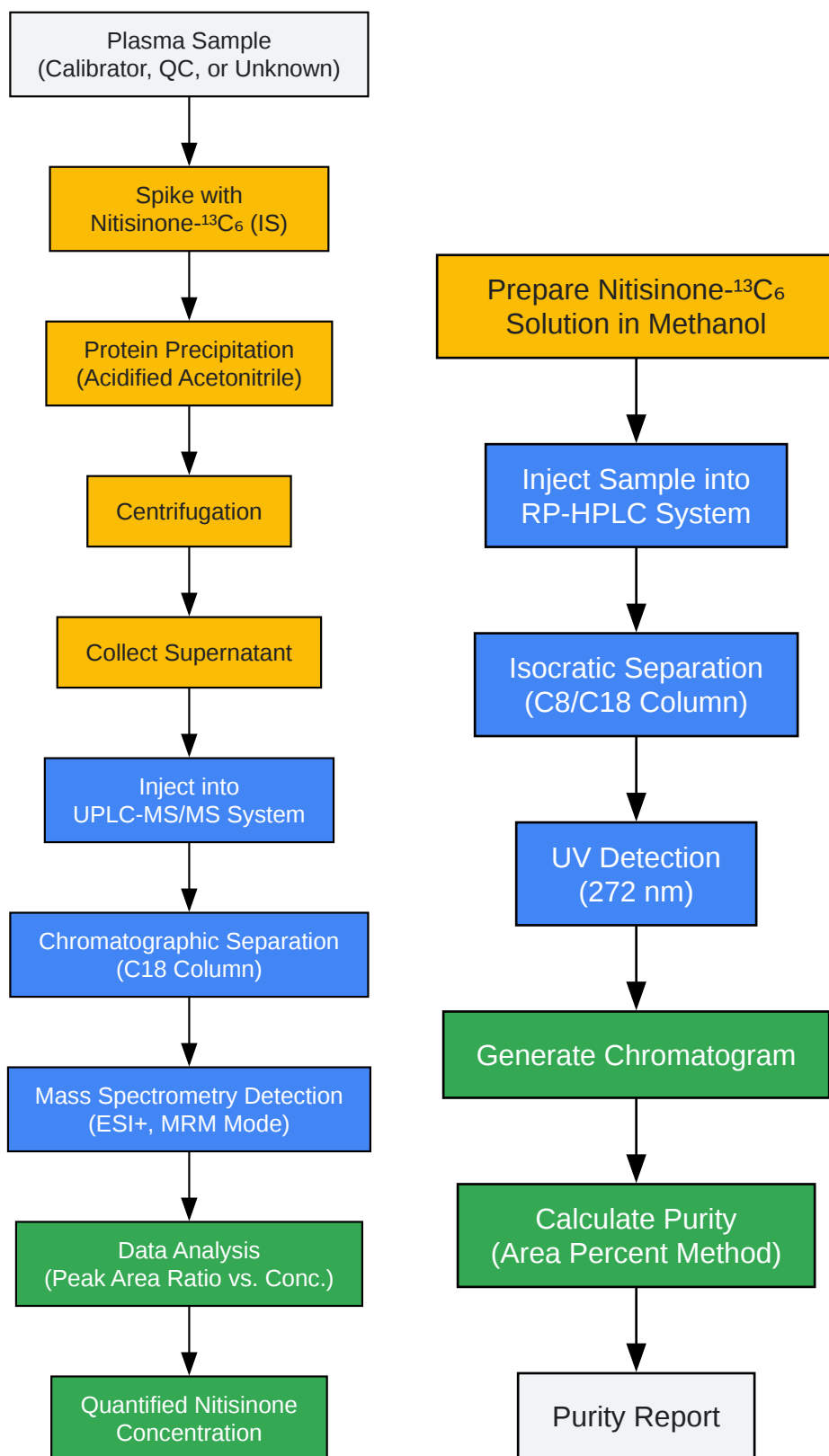
## 3. UPLC-MS/MS Instrumental Analysis:

- Chromatographic Column: Atlantis dC18 (2.1 x 100 mm, 3 µm).
- Mobile Phase: 10 mM Ammonium Acetate and Methanol (10:90, v/v).
- Flow Rate: 0.25 mL/min.
- Injection Volume: 10 µL.
- Mass Spectrometry: Triple quadrupole mass spectrometer.
- Ionization Mode: Electrospray Ionization (ESI), Positive Ion Mode.
- MRM Transitions:
  - Nitisinone: m/z 330 → 217.92
  - Nitisinone-<sup>13</sup>C<sub>6</sub> (IS): m/z 336 → 217.91

- Ion Source Temperature: 150°C.
- Desolvation Temperature: 500°C.

#### 4. Data Analysis:

- Quantify Nitisinone concentration by calculating the peak area ratio of the analyte to the internal standard (**Nitisinone-13C6**).
- Generate a calibration curve by plotting the peak area ratios against the known concentrations of the prepared standards.
- Determine the concentration of unknown samples by interpolation from the calibration curve.



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## References

- 1. CAS 1246815-63-3: Nitisinone-13C6 | CymitQuimica [[cymitquimica.com](http://cymitquimica.com)]
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- 3. [scbt.com](http://scbt.com) [[scbt.com](http://scbt.com)]
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